

Personal protective equipment for handling JTV-519 fumarate

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Compound of Interest

Compound Name: JTV-519 fumarate

Cat. No.: B2872935

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Essential Safety and Handling Guide for JTV-519 Fumarate

This guide provides critical safety and logistical information for the handling and disposal of **JTV-519 fumarate**, tailored for researchers, scientists, and drug development professionals. The following procedural steps and data are designed to ensure safe laboratory practices and mitigate risks associated with the handling of this compound.

Personal Protective Equipment (PPE) and Engineering Controls

When handling **JTV-519 fumarate**, a comprehensive approach to safety involves a combination of engineering controls and personal protective equipment to minimize exposure. [\[1\]](#)

Engineering Controls:

- Ventilation: A laboratory fume hood or another suitable form of local exhaust ventilation is essential to prevent exposure to dust and aerosols.[\[1\]](#)

Personal Protective Equipment:

- Eye/Face Protection: Safety goggles or a face shield that have been tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU) are required.
[\[1\]](#)
- Skin Protection:
 - Hand Protection: Chemical-resistant gloves are mandatory. For incidental exposure, nitrile gloves with a minimum thickness of 15 mil (e.g., AnsellPro Sol-Vex style 37-175) are suggested.[\[1\]](#) It is important to note that the penetration time has not been determined, and unrated gloves are not recommended.[\[1\]](#)
 - Body Protection: Appropriate protective clothing should be worn to prevent skin contact.
- Respiratory Protection: In situations where dust formation is possible and ventilation is inadequate, a NIOSH-approved respirator should be worn.[\[1\]](#)

Quantitative Exposure Data

The following table summarizes the known quantitative data regarding exposure limits for **JTV-519 fumarate**.

Parameter	Value	Source
Occupational Exposure Limits	No components with established limits	LGC Standards

Handling and Storage

- Handling: Avoid contact with skin and eyes.[\[1\]](#) Prevent the formation of dust and aerosols.[\[1\]](#) Use in a well-ventilated area, preferably a fume hood.[\[1\]](#)
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#) The recommended storage temperature is -20°C.[\[1\]](#)

First Aid Measures

In case of exposure to **JTV-519 fumarate**, the following first aid procedures should be followed immediately.[\[1\]](#)

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a physician. [1]
Skin Contact	Wash the affected area with soap and water. [1] Consult a physician if symptoms are observed. [1]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes. [1] Consult a physician. [1]
Ingestion	Rinse mouth with water. [1] Do NOT induce vomiting unless directed by a physician or Poison Control Center. [1] Never give anything by mouth to an unconscious person. [1]

Disposal Plan

JTV-519 fumarate is classified as an environmentally hazardous substance and is very toxic to aquatic life with long-lasting effects.[\[1\]](#) Therefore, proper disposal is crucial.

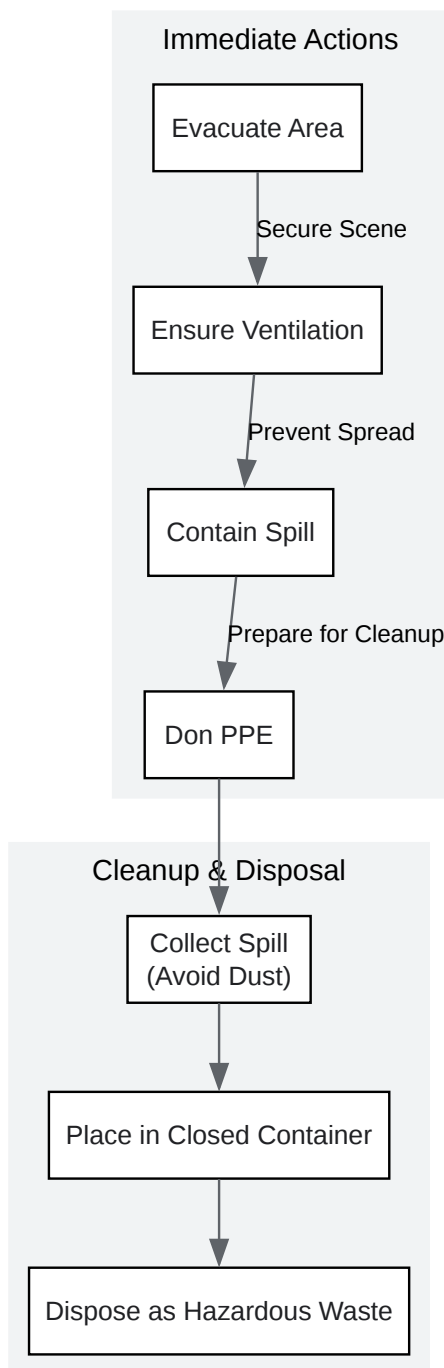
- Disposal Method: The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#) Excess and expired materials should be offered to a licensed hazardous material disposal company.[\[1\]](#)
- Prohibited Disposal: Do not dispose of the product in sanitary sewers, storm sewers, or landfills.[\[1\]](#)
- Regulatory Compliance: Ensure that all federal and local regulations regarding the disposal of this material are followed.[\[1\]](#)

Accidental Release Measures

In the event of a spill, the following steps should be taken to ensure safety and proper cleanup.

- Evacuate: Evacuate personnel to a safe area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)
- Contain Spill: Prevent further leakage or spillage if it is safe to do so.[\[1\]](#) Do not let the product enter drains.[\[1\]](#)
- Personal Protection: Wear appropriate personal protective equipment, including respiratory protection.[\[1\]](#) Avoid breathing vapors, mist, or gas.[\[1\]](#)
- Cleanup:
 - Pick up and arrange disposal without creating dust.[\[1\]](#)
 - Sweep up the spilled material and shovel it into a suitable, closed container for disposal.[\[1\]](#)

JTV-519 Fumarate Spill Response Workflow

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References

- 1. lgcstandards.com [lgcstandards.com]
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